

Personal protective equipment for handling Parethoxycaine hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Parethoxycaine hydrochloride

Cat. No.: B086068

[Get Quote](#)

Essential Safety and Handling Guide for Parethoxycaine Hydrochloride

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **Parethoxycaine hydrochloride** (CAS 136-46-9) is not readily available. This guide is a synthesis of limited available data for the compound, supplemented with information from structurally similar compounds and general best practices for handling hazardous chemicals in a laboratory environment. All procedures should be conducted with caution and in consultation with your institution's environmental health and safety department.

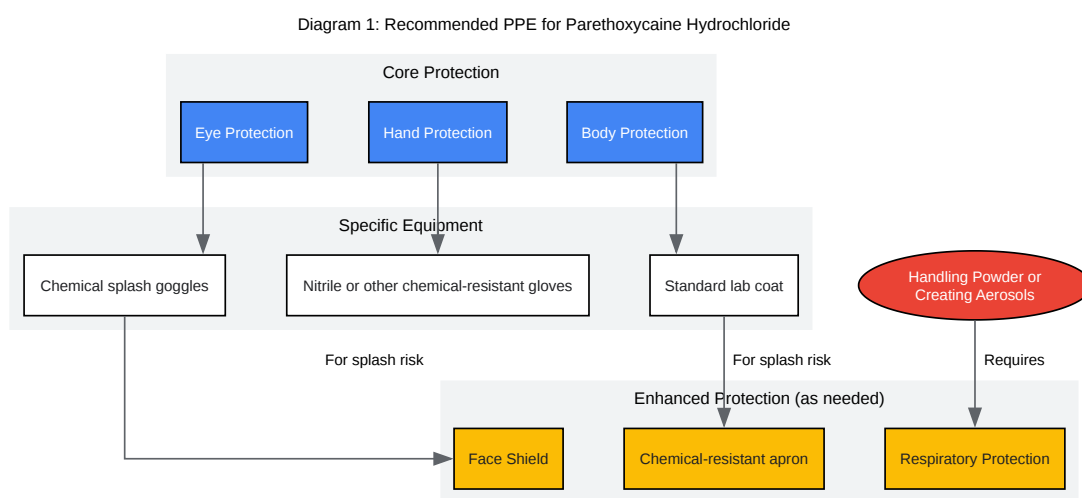
Quantitative Data Summary

The following table summarizes the known physical and chemical properties of **Parethoxycaine hydrochloride**. Due to the limited specific data, researchers should handle this compound with the care required for a substance with unknown full toxicological properties.

Property	Value
Molecular Formula	C ₁₅ H ₂₄ ClNO ₃
Boiling Point	366.1°C at 760 mmHg
Flash Point	175.2°C

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is crucial when handling **Parethoxycaine hydrochloride**, especially given the incomplete safety profile. The following PPE is recommended to minimize exposure.



[Click to download full resolution via product page](#)

Caption: Recommended Personal Protective Equipment for Handling **Parethoxycaine Hydrochloride**.

Operational Plan: Step-by-Step Guidance

This plan outlines the essential procedures for safely managing **Parethoxycaine hydrochloride** within a laboratory setting.

1. Receiving and Storage:

- **Inspection:** Upon receipt, visually inspect the packaging for any damage. Wear nitrile gloves and a lab coat during inspection.
- **Storage:** Store in a cool, dry, well-ventilated area away from strong oxidizing agents. The container should be tightly sealed and clearly labeled.

2. Handling and Experimental Use:

- **Engineering Controls:** All weighing and solution preparation activities should be conducted in a certified chemical fume hood to prevent inhalation of airborne particles.
- **Personal Protective Equipment:** At a minimum, wear chemical splash goggles, a lab coat, and nitrile gloves. For procedures with a risk of splashing, a face shield and a chemical-resistant apron should be worn over the primary PPE. If there is a potential for generating dust or aerosols, a NIOSH-approved respirator is mandatory.
- **Weighing:** To minimize dust generation, weigh the compound on wax paper or a weighing boat.
- **Solution Preparation:** When dissolving, add the solid to the solvent slowly to avoid splashing.
- **Hygiene:** After handling, wash hands thoroughly with soap and water.

3. Spill Response:

- **Small Spills:** For minor spills of the solid, carefully sweep or vacuum the material into a labeled waste container. Avoid creating dust. The area should then be decontaminated with an appropriate solvent.
- **Liquid Spills:** For spills of solutions containing **Parethoxycaine hydrochloride**, absorb the liquid with an inert material (e.g., vermiculite, sand) and place it in a sealed, labeled container for disposal.
- **Emergency:** In the event of a large spill, evacuate the area and contact your institution's emergency response team.

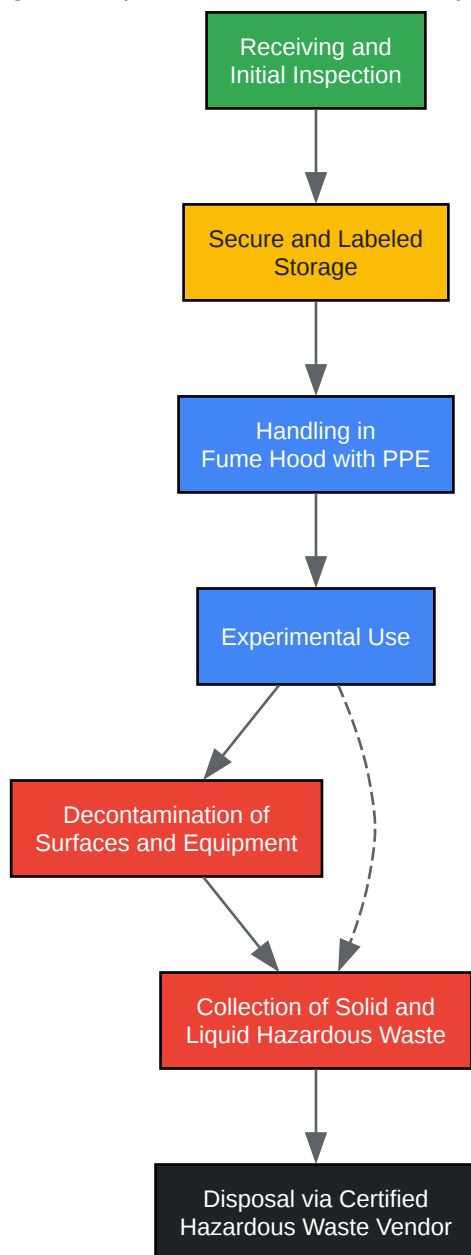
4. Disposal:

- Waste Classification: **Parethoxycaine hydrochloride** and any materials contaminated with it (e.g., gloves, weighing paper, absorbent materials) should be treated as hazardous waste.
- Containerization: All waste must be collected in a clearly labeled, sealed, and puncture-resistant container.
- Regulatory Compliance: Disposal must be carried out in accordance with all applicable local, state, and federal regulations. Do not dispose of this chemical down the drain or in the general waste stream.

Workflow and Disposal Plan

The following diagram illustrates the lifecycle of **Parethoxycaine hydrochloride** in a laboratory setting, from acquisition to final disposal.

Diagram 2: Handling and Disposal Workflow for Parethoxycaine Hydrochloride



[Click to download full resolution via product page](#)

Caption: Procedural flow for the safe handling and disposal of **Parethoxycaine hydrochloride**.

- To cite this document: BenchChem. [Personal protective equipment for handling Parethoxycaine hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b086068#personal-protective-equipment-for-handling-parethoxycaine-hydrochloride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com